

Application Note: Cellular Profiling & Fragment-Based Screening of TP-Acetamide (2HCl)

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Compound of Interest

Compound Name: 2-(Piperazin-1-yl)-N-thiazol-2-yl-acetamide dihydrochloride

CAS No.: 84587-70-2

Cat. No.: B1418380

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Abstract

2-(Piperazin-1-yl)-N-thiazol-2-yl-acetamide dihydrochloride represents a core pharmacophore found in numerous bioactive molecules, including tyrosine kinase inhibitors and GPCR modulators. As a dihydrochloride salt, it exhibits enhanced aqueous solubility compared to its free base, making it an ideal candidate for high-concentration fragment screening. This guide details protocols for solubility management, cytotoxicity profiling, and target engagement assays, treating the compound as a bioactive scaffold for lead optimization.

Part 1: Chemical Handling & Solubilization Strategy

Rationale: The dihydrochloride salt form (2HCl) renders the molecule highly polar and water-soluble, but potentially acidic in unbuffered solutions. Improper handling can lead to pH shock in cell culture, masking true biological activity.

1.1 Preparation of Stock Solutions

- Molecular Weight: ~226.29 (Free Base) + 72.9 (2HCl) ≈ 299.2 g/mol .

- Solubility: Soluble in Water (>50 mM), DMSO (>100 mM).

Solvent System	Concentration	Storage	Notes
DMSO	100 mM	-20°C	Preferred for library screening. Stable for 6 months.
PBS (pH 7.4)	50 mM	-80°C	Critical: The 2HCl salt will lower pH. You must readjust pH to 7.4 using 1N NaOH if preparing high-concentration aqueous stocks.
Culture Media	< 1 mM	Fresh	Direct dilution. Monitor phenol red color for pH shifts.

1.2 The "pH Shock" Control

- Issue: Adding high concentrations (>100 μ M) of a dihydrochloride salt directly to media can acidify the well, causing non-specific cell death.
- Solution: Always include a Vehicle Control containing an equivalent volume of HCl-acidified solvent to rule out pH artifacts.

Part 2: Cell Viability & Fragment Screening Protocol

Objective: To determine the "Fragment Hit" potential. Unlike potent drugs ($IC_{50} < 1 \mu$ M), fragments like TP-Acetamide often exhibit weak affinity (IC_{50} : 100 μ M – 1 mM). Standard MTT assays must be modified for high-concentration linearity.

workflow: High-Concentration Resazurin Assay

Materials:

- Cell Line: HEK293 (General toxicity) or MCF-7 (Kinase dependent).

- Reagent: Resazurin (Alamar Blue) – preferred over MTT for high-sensitivity at high compound loads.

Protocol:

- Seeding: Plate cells at 5,000 cells/well in 96-well plates (low density ensures exponential growth during 72h exposure).
- Equilibration: Incubate for 24 hours at 37°C/5% CO₂.
- Treatment (Dose Escalation):
 - Prepare serial dilutions in media: 1000 µM, 300 µM, 100 µM, 30 µM, 10 µM, 0 µM.
 - Note: The 1000 µM (1 mM) point is critical for fragment screening.
- Incubation: 48 to 72 hours.
- Readout:
 - Add Resazurin (10% v/v final). Incubate 2-4 hours.
 - Measure Fluorescence (Ex: 530-560nm / Em: 590nm).

Data Interpretation:

- Non-Toxic (Scaffold): >90% viability at 100 µM. (Ideal for use as a linker/PROTAC handle).
- Bioactive Fragment: <50% viability at 300-1000 µM. (Indicates a "hit" for optimization).
- Cytotoxic: <50% viability at <10 µM. (Unexpected for this scaffold; check purity).

Part 3: Functional Assay – Kinase Pharmacophore Profiling

Scientific Context: The 2-aminothiazole moiety is a classic ATP-binding pocket motif (e.g., Dasatinib). The piperazine tail often extends into the solvent-exposed region or interacts with

the ribose pocket. This assay tests if TP-Acetamide acts as a "minimal binder" to Src-family kinases.

3.1 Western Blot for Tyrosine Phosphorylation (p-Tyr)

Hypothesis: If TP-Acetamide occupies the ATP pocket of Src/Abl, global tyrosine phosphorylation (or specific Src-Y416) will decrease.

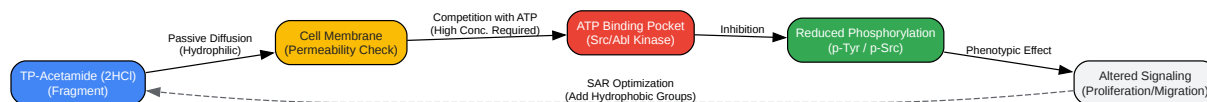
Experimental Design:

- Cell Model: A431 (high EGFR/Src activity) or K562 (Bcr-Abl driven).
- Positive Control: Dasatinib (100 nM).
- Negative Control: DMSO.

Step-by-Step Protocol:

- Starvation: Serum-starve cells (0.5% FBS) for 12 hours to reduce basal noise.
- Pulse Treatment: Treat cells with TP-Acetamide (2HCl) at high concentration (100 μ M) for 2 hours.
 - Why 100 μ M? Fragments have fast off-rates. High concentration drives occupancy.
- Stimulation (Optional): Stimulate with EGF (50 ng/mL) for 10 mins (for A431).
- Lysis: Lyse in RIPA buffer + Phosphatase Inhibitors (Na₃VO₄, NaF).
- Immunoblotting:
 - Primary Ab: Anti-Phosphotyrosine (Clone 4G10) or Anti-pSrc (Tyr416).
 - Normalization: Anti-Total Src or Anti-Beta Actin.

Visualizing the Mechanism:



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Figure 1: Mechanism of Action for Fragment-Based Screening. TP-Acetamide acts as a competitive ATP-mimetic fragment. High concentrations are required to outcompete intracellular ATP (1-5 mM).

Part 4: Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Media turns yellow upon addition	Acidity from 2HCl salt.	Buffer stock solution with HEPES or neutralize with equimolar NaOH before addition.
Precipitation in media	Low solubility of free base at neutral pH.	Pre-dilute in DMSO, then add to media. Keep DMSO < 0.5%.
No activity in cells (Western Blot)	Poor membrane permeability (Polarity).	Perform a PAMPA assay or synthesize a prodrug ester. This is common for polar dihydrochlorides.
High toxicity in all wells	Osmotic stress or pH shock.	Check osmolality. Ensure pH is 7.2–7.4.

Part 5: References & Authority

- Erlanson, D. A., et al. (2016). "Fragment-based drug discovery: trends and techniques." Nature Reviews Drug Discovery. (Discusses the use of low-affinity scaffolds like thiazole-acetamides). [Link](#)
- Lombardo, L. J., et al. (2004). "Discovery of N-(2-chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-

354825); a dual Src/Abl kinase inhibitor with potent antitumor activity." Journal of Medicinal Chemistry. (Establishes the thiazole-piperazine motif in kinase inhibition). [Link](#)

- Santa Cruz Biotechnology (SCBT). "**2-(Piperazin-1-yl)-N-thiazol-2-yl-acetamide dihydrochloride** Product Data." (Source of the specific salt form). [Link](#)
- PubChem Compound Summary. "N-(Thiazol-2-yl)-2-(piperazin-1-yl)acetamide." (Structural validation). [Link](#)

Disclaimer: This Application Note is for research use only. TP-Acetamide (2HCl) is a chemical reagent and not approved for therapeutic use in humans. Always consult the Safety Data Sheet (SDS) before handling.

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